

# Diphenyl Sulfone in Organic Chemistry: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diphenyl sulfone*

Cat. No.: *B363903*

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## Introduction

**Diphenyl sulfone** (DPS), a deceptively simple aromatic sulfone, has carved a significant niche in the landscape of modern organic chemistry. Its unique combination of high thermal stability, chemical inertness, and solvency has established it as a critical component in the synthesis of high-performance polymers. Beyond its role as a robust solvent, the **diphenyl sulfone** scaffold is an important pharmacophore in medicinal chemistry and a versatile building block for a variety of organic transformations. This in-depth technical guide provides a comprehensive literature review of **diphenyl sulfone**, detailing its applications, key reactions, and associated experimental protocols.

## Physical and Spectroscopic Properties

A thorough understanding of the physical and spectroscopic properties of **diphenyl sulfone** is fundamental to its application in organic synthesis.

Property	Value	Reference
Molecular Formula	$C_{12}H_{10}O_2S$	
Molecular Weight	218.27 g/mol	
Melting Point	123-129 °C	
Boiling Point	379 °C	
Appearance	White crystalline solid	
Solubility	Insoluble in water; Soluble in hot ethanol, benzene, and other organic solvents.	
Thermal Stability	Resistant to thermal decomposition up to 550 °C.[1] [2]	

#### Spectroscopic Data:

- $^1H$  NMR ( $CDCl_3$ , 400 MHz):  $\delta$  (ppm): 7.96-7.94 (m, 4H), 7.59-7.49 (m, 6H).[3][4]
- $^{13}C$  NMR ( $CDCl_3$ , 100 MHz):  $\delta$  (ppm): 141.58, 133.16, 129.26, 127.65.[3]
- FTIR (KBr): Key peaks around  $1322\text{ cm}^{-1}$  and  $1120\text{ cm}^{-1}$  corresponding to asymmetric and symmetric  $SO_2$  stretching, respectively. A peak near  $1209\text{ cm}^{-1}$  is also indicative of **diphenyl sulfones**.[5]

## Applications in Organic Chemistry

### High-Temperature Solvent in Polymer Synthesis

**Diphenyl sulfone**'s high boiling point and exceptional thermal stability make it an ideal solvent for high-temperature polycondensation reactions, particularly in the synthesis of high-performance thermoplastics like Poly(ether ether ketone) (PEEK) and Poly(ether sulfone) (PES).[6][7][8][9][10][11][12]

PEEK is synthesized via a nucleophilic aromatic substitution reaction between a bisphenolate and a dihalobenzophenone in **diphenyl sulfone** at elevated temperatures.[6][7]

#### Experimental Protocol: Synthesis of PEEK[6]

- A mixture of hydroquinone (10.00 mmol), 4,4'-difluorobenzophenone (10.00 mmol), ground sodium carbonate (10.2 mmol), and **diphenyl sulfone** (200 wt%) is placed in a reaction vessel equipped with a mechanical stirrer and a nitrogen inlet.
- The vessel is purged by several vacuum/nitrogen cycles.
- The mixture is stirred under a nitrogen atmosphere and heated sequentially at 160 °C for 2 hours, 250 °C for 2 hours, and finally at 320 °C for 1 hour.
- The resulting grey slurry is cooled to room temperature and ground into a fine powder.
- The product is purified by washing with hot acetone (3 times) and hot deionized water (3 times).
- The final PEEK polymer is dried under high vacuum at 140 °C for 12 hours.

Monomers	Reaction Temperature (°C)	Reaction Time (h)	Yield (%)
Hydroquinone, 4,4'-difluorobenzophenone	160/250/320	2/2/1	96

PES is typically synthesized through the polycondensation of a bisphenol with 4,4'-dichlorodiphenyl sulfone in a high-boiling polar aprotic solvent, with **diphenyl sulfone** being a suitable, albeit less common, choice. A more common method involves other solvents like N,N-Dimethylacetamide (DMAC).

#### Experimental Protocol: Synthesis of Polyphenylenesulfone (PPSU)[10]

This protocol uses N,N-dimethyl acetamide as the solvent but illustrates the general principle of PES synthesis.

- In a three-necked flask equipped with a nitrogen inlet, mechanical stirrer, Dean-Stark trap, and reflux condenser, charge 4,4'-dihydroxy diphenyl (55.86 g, 0.3 mol), 4,4'-dichlorodiphenyl sulfone (89.16 g, 0.31 mol), and potassium carbonate (51.82 g, 0.375 mol).
- Add N,N-dimethyl acetamide (470 mL) as the reaction solvent.
- Gradually heat the reaction mixture to 165 °C over 4 hours to distill off the water formed.
- Maintain the reaction at 165 °C for 6 hours.
- After cooling, the mixture is discharged, and the formed salts are filtered off.
- The polymer solution is slowly poured into water acidified with oxalic acid.
- The precipitated polymer is filtered, washed several times with water, and dried in a vacuum oven at 160 °C for approximately 12 hours.

## Diphenyl Sulfone in Synthesis of Fine Chemicals and Pharmaceuticals

The **diphenyl sulfone** moiety is a key structural feature in various pharmaceuticals and serves as a versatile intermediate in their synthesis.

Dapsone, a drug used in the treatment of leprosy, can be synthesized from 4,4'-dichlorodiphenyl sulfone.

### Experimental Protocol: Synthesis of 4,4'-Diaminodiphenyl Sulfone<sup>[5]</sup>

- In a 250 mL three-necked flask, add 50.0 mL of ethanol.
- Slowly add 10.0 g (40.27 mmol) of 4,4'-dichlorodiphenyl sulfone and 4.30 g (80.54 mmol) of ammonium chloride solid while stirring.
- Add another 50.0 mL of ethanol.
- Heat the mixture to reflux and maintain for 5 hours. Monitor the reaction progress using thin-layer chromatography.

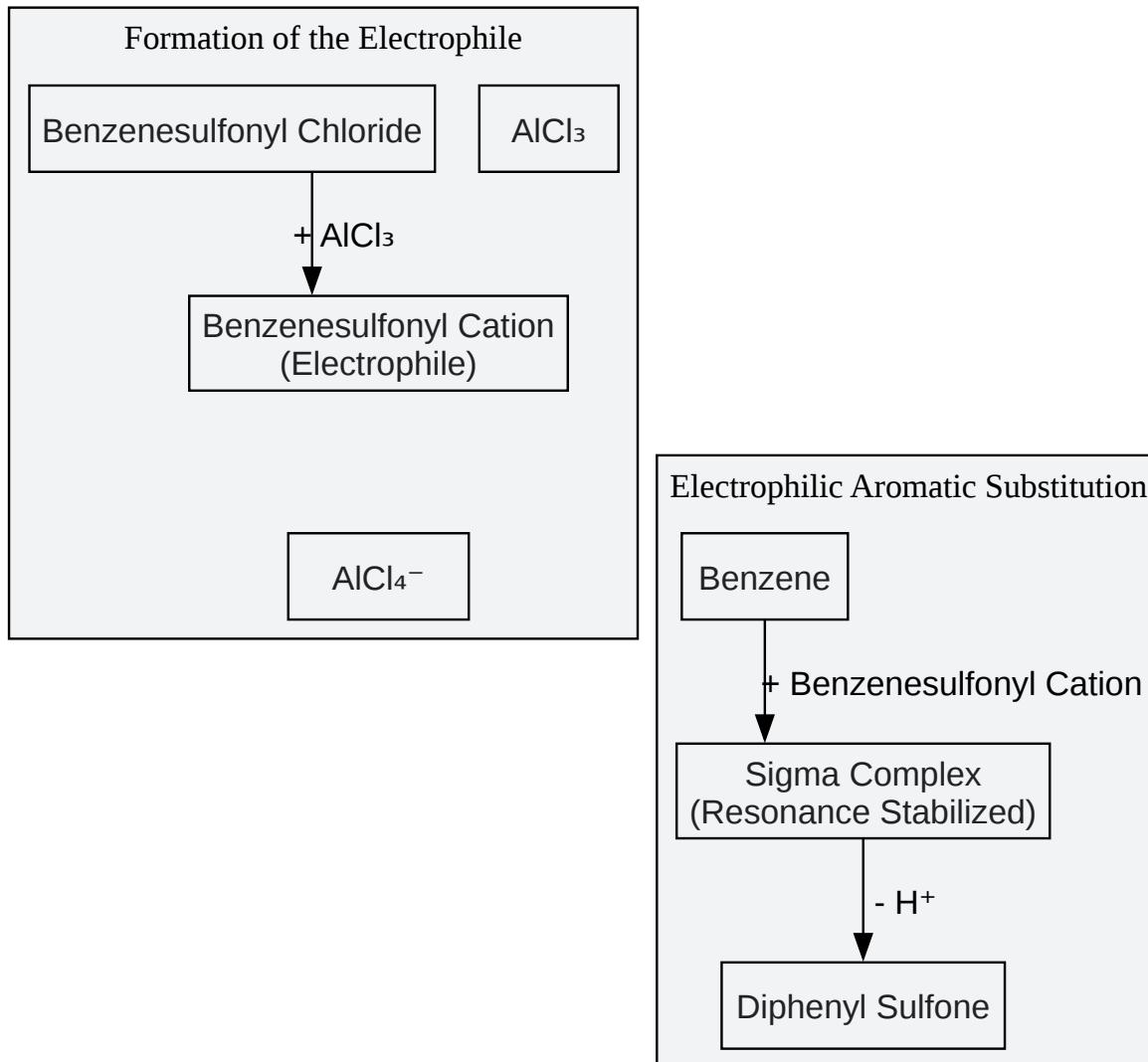
- After the reaction is complete, slowly add 30 mL of distilled water to quench the reaction.
- Cool the mixture with stirring to allow for the precipitation of a large amount of solid.
- Filter the solid and wash the filter cake three times with a small amount of ethanol.
- Dry the white crystalline powder at 40 °C to obtain **4,4'-diaminodiphenyl sulfone**.
- The reported yield for this procedure is 91.9%.[\[5\]](#)

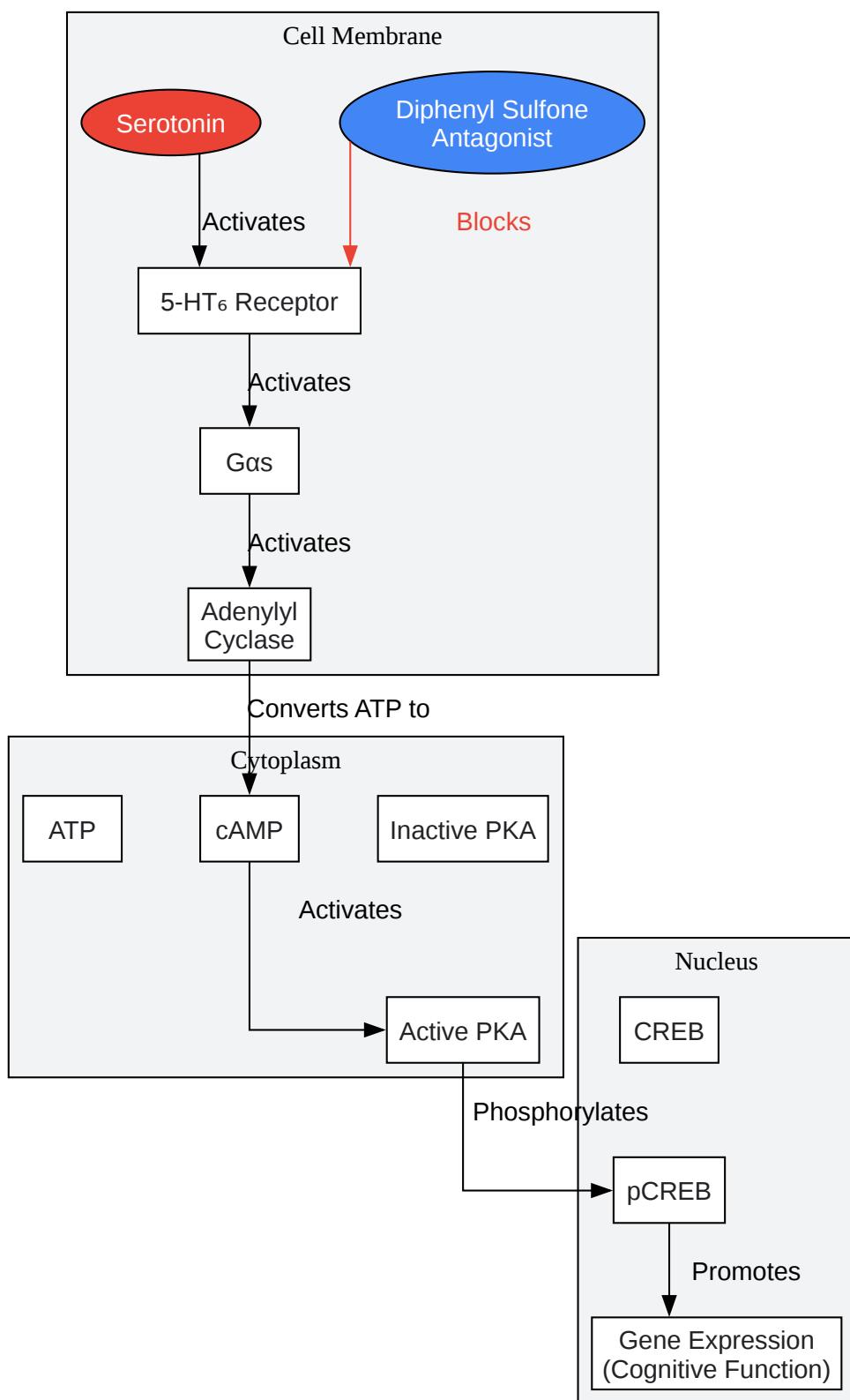
## Key Reactions of Diphenyl Sulfone

### Nucleophilic Aromatic Substitution (SNA r)

The electron-withdrawing nature of the sulfonyl group activates the aromatic rings of **diphenyl sulfone** towards nucleophilic aromatic substitution, particularly when additional activating groups are present or when using highly reactive nucleophiles. A prime example is the reaction of **4,4'-dichlorodiphenyl sulfone** with nucleophiles like ammonia or amines to form substituted **diphenyl sulfones**.[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Reaction Workflow: Nucleophilic Aromatic Substitution on 4,4'-Dichlorodiphenyl Sulfone



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- To cite this document: BenchChem. [Diphenyl Sulfone in Organic Chemistry: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b363903#literature-review-of-diphenyl-sulfone-in-organic-chemistry\]](https://www.benchchem.com/product/b363903#literature-review-of-diphenyl-sulfone-in-organic-chemistry)

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